

Technical Support Center: Alternative Synthetic Routes to 2-(Furan-2-YL)phenol

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Compound of Interest

Compound Name: 2-(Furan-2-YL)phenol

Cat. No.: B1339062

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for alternative synthetic routes to **2-(Furan-2-yl)phenol**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimentation.

Alternative Synthetic Routes Overview

Several alternative synthetic routes can be employed to synthesize **2-(Furan-2-yl)phenol**, primarily centered around cross-coupling reactions. The most common methods include Suzuki-Miyaura coupling, Stille coupling, Negishi coupling, and Ullmann condensation. Other potential but less commonly reported methods include direct C-H activation/arylation and oxidative coupling. The choice of a specific route often depends on the availability of starting materials, functional group tolerance, and desired scale of the reaction.

Diagram of Synthetic Strategies



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